

# Standard Operating Procedure: Laboratory Waste Disposal

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## Compound of Interest

Compound Name: II-B08

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This document provides essential safety and logistical information for the proper disposal of laboratory waste, ensuring the safety of research personnel and compliance with regulatory standards.

## I. Waste Segregation and Handling

Proper segregation of laboratory waste at the point of generation is critical to ensure safe and compliant disposal. The following table summarizes the handling procedures for different categories of laboratory waste.

Waste Category	Container Type	Labeling Requirements	Disposal Procedure
Non-Hazardous Solid Waste	Regular trash receptacle	None	Dispose of in regular trash.
Biohazardous Solid Waste (Non-Sharps)	Leak-proof bag with biohazard symbol (red or orange)	"Biohazard" symbol and label	Place in a secondary containment. Decontaminate via autoclave before disposal. Never fill bags more than 3/4 full. <a href="#">[1]</a>
Sharps Waste (Contaminated and Non-Contaminated)	Puncture-resistant sharps container	"Biohazard" symbol or "Biohazard" text	Dispose of used sharps in an appropriate sharps container. When 3/4 full, request a hazardous waste pickup from Environmental Health & Safety (EHS). <a href="#">[1]</a> Needles, microscope slides, razor blades, and contaminated broken glass are considered sharps. <a href="#">[1]</a>
Liquid Biohazardous Waste	Leak-proof, closable container	"Hazardous Waste" label with a completed hazardous waste tag	Decontaminate with an autoclave or a 10% bleach solution. <a href="#">[1]</a> Store in a labeled, leak-proof container. Some treated liquid waste may be eligible for drain disposal after inactivation; consult EHS. <a href="#">[1]</a>

Chemical Hazardous Waste (Liquid and Solid)	Compatible screw-top chemical glassware or plasticware	"Hazardous Waste" label detailing all chemical constituents, concentrations, and date	Complete and attach a Chemical Waste Tag. Do not mix incompatible waste streams. Submit an online waste pickup request to EHS.
Radioactive Waste	Container provided by the Division of Radiation Safety (DRS)	"Caution Radioactive Material" label, Radioactive Waste Pick-up Receipt, and a Chemical Waste Tag if mixed waste	Contact the Division of Radiation Safety (DRS) for proper disposal of all radioactive materials.
Multihazardous Waste (e.g., Chemical & Radioactive)	Container provided by DRS	Chemical Waste Tag, Radioactive Waste Pick-up Receipt, and "Caution Radioactive Material" label	Place waste in the smallest appropriate container provided by DRS and attach all required labels. Call for a waste pick-up.

## II. Experimental Protocols for Waste Disposal

### A. Solid Biohazardous Waste Decontamination Protocol (Autoclave)

- **Containment:** Place non-sharp biohazardous waste into a designated, leak-proof biohazard bag. Do not fill the bag more than 3/4 full to allow for steam penetration.
- **Preparation for Autoclaving:** Loosely secure the opening of the bag to allow steam to enter and hot gases to escape. Place the bag in a secondary, autoclavable container.
- **Autoclaving:** Process the waste in a validated autoclave cycle according to the manufacturer's instructions for biohazardous waste.
- **Final Disposal:** After the autoclave cycle is complete and the waste has cooled, place the decontaminated waste bag into the correct hazardous waste collection container.

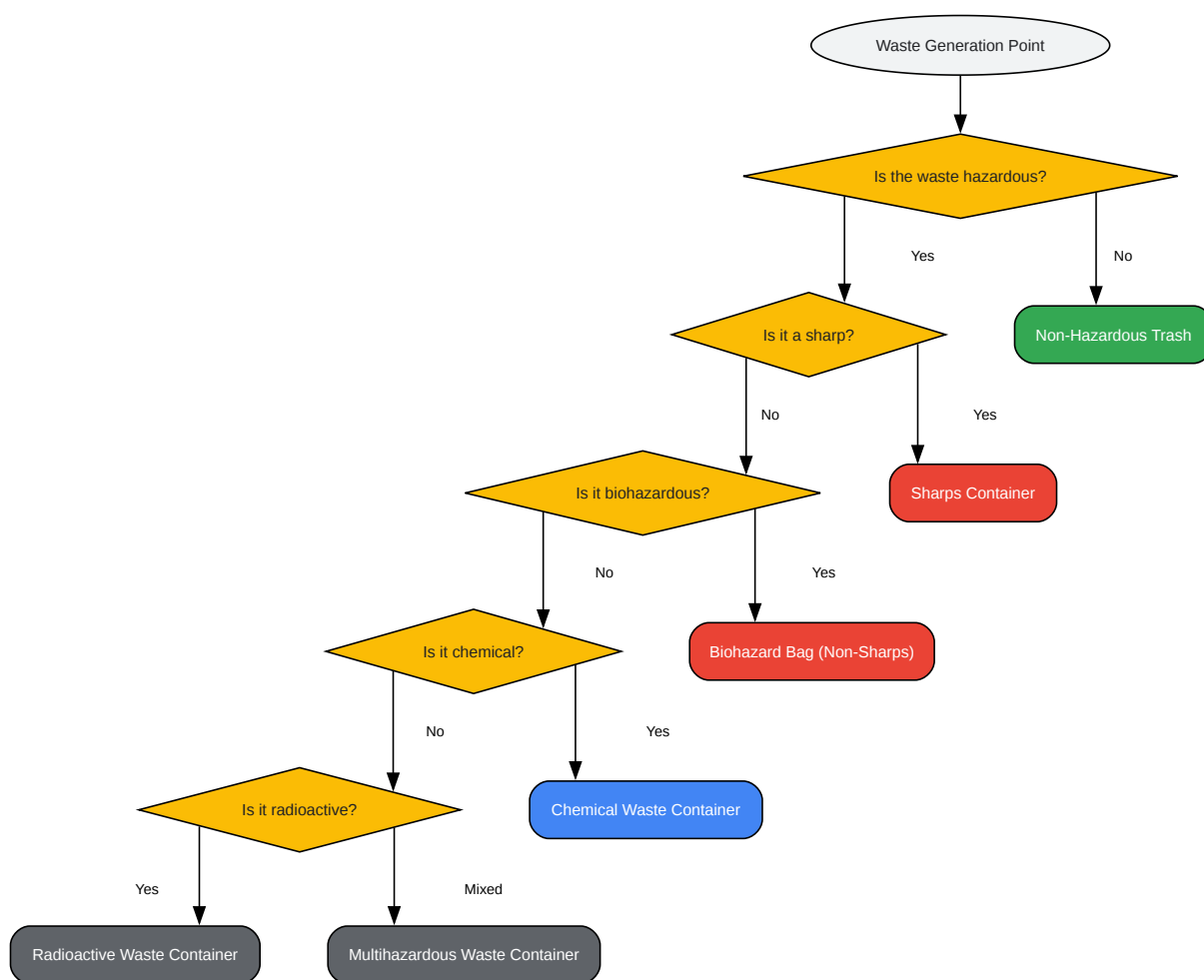
- Pickup: Contact Environmental Health and Safety (EHS) to schedule a hazardous waste pickup.

#### B. Liquid Biohazardous Waste Decontamination Protocol (Chemical)

- Chemical Selection: Use a 10% bleach solution or another appropriate chemical disinfectant. Never autoclave bleach or other chemical solutions.
- Containment: All liquid waste must be stored in a leak-proof container.
- Labeling: Clearly label the container as "Hazardous Waste" and attach a completed hazardous waste tag.
- Disposal/Pickup: Depending on local regulations and the nature of the decontaminated waste, it may be eligible for drain disposal. Always consult with EHS for guidance before drain disposal. Otherwise, arrange for a hazardous waste pickup.

### III. Waste Disposal Workflow

The following diagram illustrates the decision-making process for proper laboratory waste segregation and disposal.



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## References

- 1. youtube.com [youtube.com]
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